

# Anhuienoside B: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: Anhuienoside B

Cat. No.: B13916557

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## Executive Summary

**Anhuienoside B** is a naturally occurring caffeoyl phenylethanoid diglycoside with a unique cyclic structure.[1] It has been identified as a phytoalexin, a stress-induced metabolite, in the leaves of the plant *Chloranthus anhuiensis*. [1][2] To date, the scientific literature on **Anhuienoside B** is exceptionally limited, with its initial discovery and structural elucidation being the sole focus of published research. There is currently no publicly available data on its biological activities, mechanism of action, or associated signaling pathways. This guide provides a thorough overview of the existing knowledge on **Anhuienoside B**, including its chemical properties and the experimental protocols for its isolation. Furthermore, it discusses the known biological activities of the broader class of caffeoyl phenylethanoid glycosides and extracts from the *Chloranthus* genus to offer a contextual framework for potential future research.

## Introduction

**Anhuienoside B** is a secondary metabolite produced by *Chloranthus anhuiensis* in response to abiotic stress induced by copper chloride ( $\text{CuCl}_2$ ). [1][2] Its discovery was part of a study focused on identifying novel phytoalexins, which are antimicrobial and antioxidant compounds synthesized by plants under stress. The unique cyclic structure of **Anhuienoside B** distinguishes it within the caffeoyl phenylethanoid diglycoside class, suggesting potentially novel chemical and biological properties.

## Chemical Properties

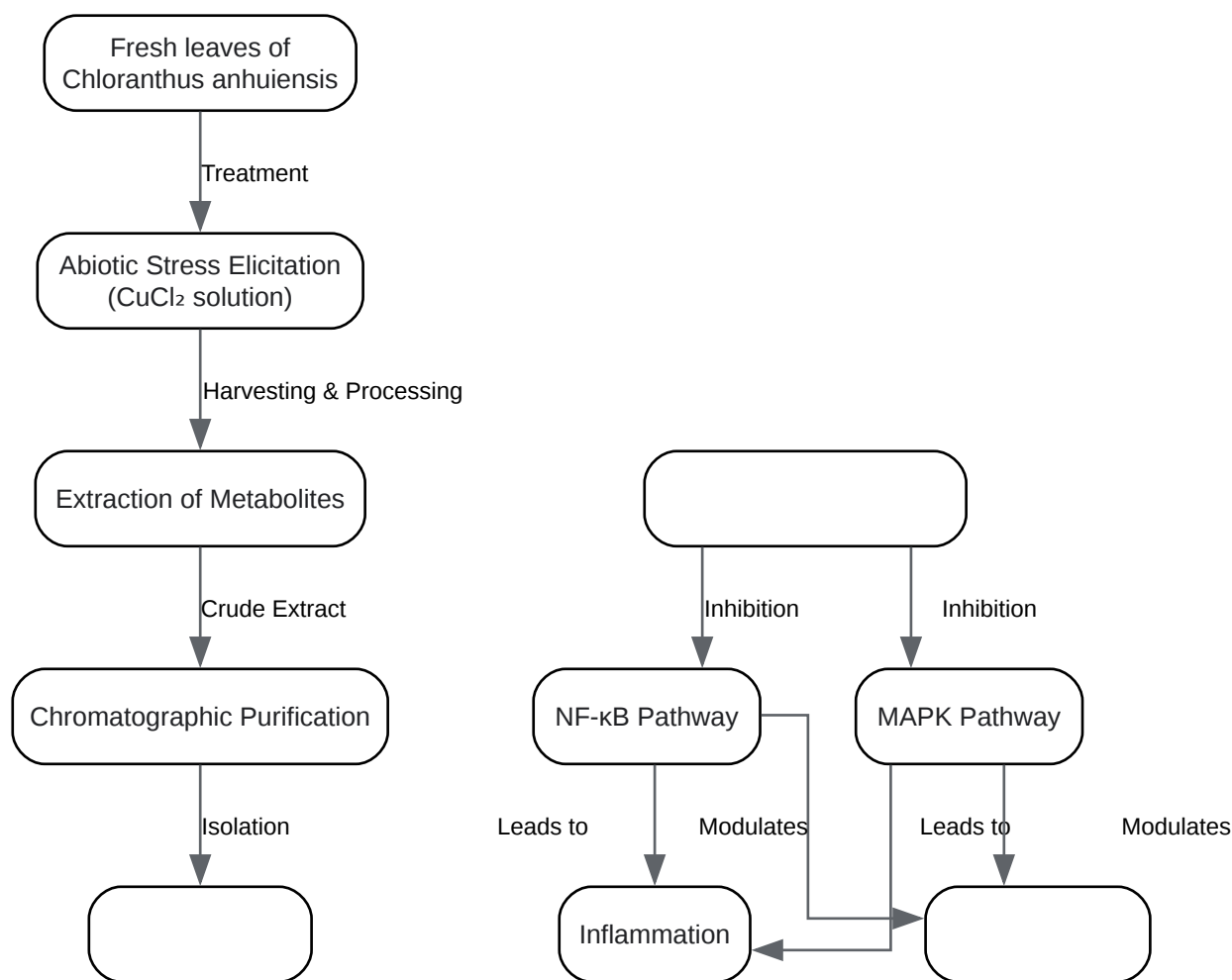
The fundamental chemical characteristics of **Anhuienoside B** are summarized in the table below. This information is derived from its initial isolation and structural characterization.

Property	Value	Reference
Chemical Class	Caffeoyl Phenylethanoid Diglycoside	
Molecular Formula	C <sub>29</sub> H <sub>34</sub> O <sub>15</sub>	MedChemExpress
Molecular Weight	622.57 g/mol	MedChemExpress
Origin	Leaves of Chloranthus anhuiensis	
Elicitor	Copper Chloride (CuCl <sub>2</sub> )	

## Experimental Protocols

### Induction and Isolation of Anhuienoside B

The isolation of **Anhuienoside B**, as described in the foundational literature, involves the induction of its synthesis in the plant material followed by extraction and purification. The general workflow is outlined below.



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## References

- 1. An unusual stress metabolite induced by CuCl<sub>2</sub> and other constituents from the leaves of Chloranthus anhuiensis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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